

Solubility of 4'-Methylbenzo-15-crown-5 in organic solvents

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Compound of Interest		
Compound Name:	4'-Methylbenzo-15-crown-5	
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An In-depth Technical Guide to the Solubility of **4'-Methylbenzo-15-crown-5** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the solubility characteristics of **4'-Methylbenzo-15-crown-5** in various organic solvents. Due to the limited availability of direct quantitative data for **4'-Methylbenzo-15-crown-5**, this document presents solubility information for the closely related parent compound, Benzo-15-crown-5, to provide a foundational understanding. Furthermore, detailed experimental protocols for determining the precise solubility of **4'-Methylbenzo-15-crown-5** are provided to empower researchers to generate specific data for their unique applications.

Data Presentation: Solubility of Benzo-15-crown-5

The following table summarizes the available solubility data for Benzo-15-crown-5 in selected organic solvents. It is crucial to note that the substitution of a methyl group at the 4' position on the benzo ring may slightly alter the solubility profile. Therefore, the data presented below should be considered an estimate for **4'-Methylbenzo-15-crown-5**, and experimental verification is highly recommended.



Solvent	Chemical Formula	Molar Mass (g/mol)	Temperatur e (°C)	Solubility (g/100g Solvent)	Molarity (mol/L)
Dimethyl Sulfoxide (DMSO)	C2H6OS	78.13	25	Miscible	Not Applicable
Ethanol	C₂H₅OH	46.07	25	Soluble	Not specified
Methanol	СН₃ОН	32.04	25	Soluble	Not specified
Acetonitrile	C ₂ H ₃ N	41.05	25	Soluble	Not specified
Chloroform	CHCl₃	119.38	25	Soluble	Not specified
Dichlorometh ane	CH ₂ Cl ₂	84.93	25	Soluble	Not specified
Tetrahydrofur an (THF)	C4H8O	72.11	25	Soluble	Not specified
Water	H ₂ O	18.02	25	Sparingly Soluble	Not specified

Note: The terms "Miscible" and "Soluble" indicate a high degree of solubility, though precise quantitative values were not consistently available in the reviewed literature. "Sparingly Soluble" indicates low solubility. Researchers should determine the quantitative solubility in their specific solvent systems using the protocols outlined below.

Experimental Protocols

To facilitate the accurate determination of the solubility of **4'-Methylbenzo-15-crown-5**, three widely used and reliable methods are detailed below.

Gravimetric Method

This classic and straightforward method involves preparing a saturated solution and then determining the mass of the dissolved solute.[1][2]

Materials:



- 4'-Methylbenzo-15-crown-5
- Selected organic solvent
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Filtration apparatus (e.g., syringe with a 0.2 μm PTFE filter)
- Evaporating dish or pre-weighed vial
- Oven or vacuum desiccator

Procedure:

- Add an excess amount of 4'-Methylbenzo-15-crown-5 to a known volume or mass of the organic solvent in a sealed vial.
- Place the vial in a constant temperature shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached and a saturated solution is formed.
- After equilibration, allow the solution to stand undisturbed at the same temperature for any undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant using a pre-warmed syringe and filter it through a 0.2 μm PTFE filter into a pre-weighed evaporating dish or vial.
- Record the exact volume or mass of the filtered saturated solution.
- Evaporate the solvent from the dish or vial in an oven at a temperature below the boiling point of the solvent and below the melting point of the crown ether, or in a vacuum desiccator.



- Once all the solvent has evaporated, cool the dish or vial to room temperature in a desiccator and weigh it.
- · Repeat the drying and weighing steps until a constant mass is achieved.
- Calculate the solubility as the mass of the dissolved 4'-Methylbenzo-15-crown-5 per volume or mass of the solvent.

UV-Vis Spectroscopic Method

This method is suitable for aromatic compounds like **4'-Methylbenzo-15-crown-5** and relies on the Beer-Lambert law.[3][4][5]

Materials:

- 4'-Methylbenzo-15-crown-5
- Selected organic solvent (must be UV transparent at the analysis wavelength)
- UV-Vis spectrophotometer
- Quartz cuvettes
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

- Determine the Wavelength of Maximum Absorbance (λmax):
 - Prepare a dilute, unsaturated solution of 4'-Methylbenzo-15-crown-5 in the chosen solvent.
 - Scan the solution in the UV-Vis spectrophotometer to find the wavelength at which the maximum absorbance occurs.
- Create a Calibration Curve:



- Prepare a series of standard solutions of 4'-Methylbenzo-15-crown-5 of known concentrations in the selected solvent.
- Measure the absorbance of each standard solution at the determined λmax.
- Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin.
- Determine Solubility:
 - Prepare a saturated solution of 4'-Methylbenzo-15-crown-5 as described in the gravimetric method (steps 1-4).
 - Carefully withdraw a small, known volume of the clear, filtered supernatant.
 - Dilute the supernatant with a known volume of the solvent to bring the absorbance within the linear range of the calibration curve.
 - Measure the absorbance of the diluted solution at λmax.
 - Use the calibration curve to determine the concentration of the diluted solution.
 - Calculate the concentration of the original saturated solution, accounting for the dilution factor. This concentration represents the solubility.

Gas Chromatography (GC) Method

Gas chromatography can be used to determine the concentration of a solute in a saturated solution, particularly for volatile solvents.[6][7][8][9]

Materials:

- 4'-Methylbenzo-15-crown-5
- Selected organic solvent
- Gas chromatograph with a suitable detector (e.g., Flame Ionization Detector FID)
- Appropriate GC column



- Syringes for injection
- Vials and volumetric glassware
- Analytical balance

Procedure:

- Develop a GC Method:
 - Optimize GC parameters (e.g., column type, oven temperature program, injector and detector temperatures, carrier gas flow rate) to achieve good separation and a sharp peak for 4'-Methylbenzo-15-crown-5.
- Create a Calibration Curve:
 - Prepare a series of standard solutions of 4'-Methylbenzo-15-crown-5 of known concentrations in the selected solvent.
 - Inject a fixed volume of each standard solution into the GC and record the peak area.
 - Plot a graph of peak area versus concentration to create a calibration curve.
- Determine Solubility:
 - Prepare a saturated solution of 4'-Methylbenzo-15-crown-5 as described in the gravimetric method (steps 1-4).
 - Carefully withdraw a small, known volume of the clear, filtered supernatant.
 - If necessary, dilute the supernatant with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
 - Inject a fixed volume of the (diluted) saturated solution into the GC and record the peak area.
 - Use the calibration curve to determine the concentration of the injected solution.

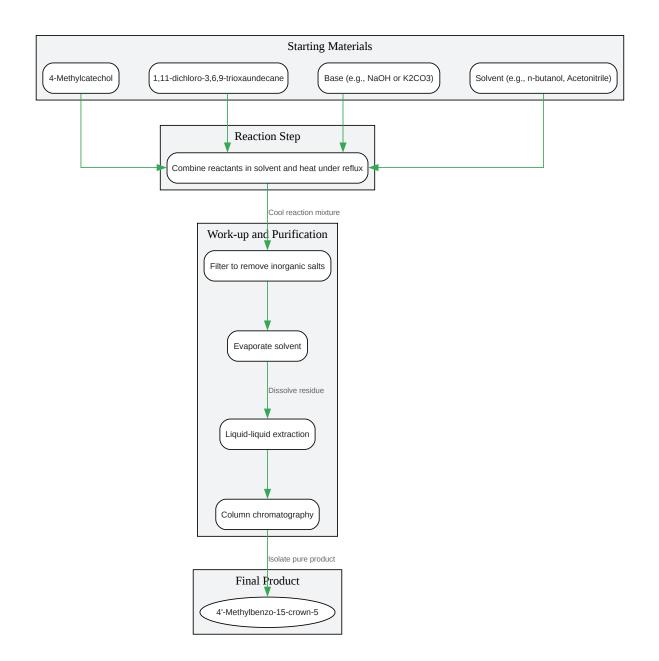


Calculate the concentration of the original saturated solution, accounting for any dilution.
This concentration is the solubility.

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for the synthesis of a substituted benzo-15-crown-5, such as **4'-Methylbenzo-15-crown-5**, via a Williamson ether synthesis.





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Caption: Synthesis workflow for 4'-Methylbenzo-15-crown-5.



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